

Difluoroamine: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Difluoroamine*

Cat. No.: *B082689*

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Abstract

Difluoroamine (HNF_2), a reactive and energetic inorganic compound, holds significant interest for researchers and professionals in drug development and materials science. Its unique chemical properties, stemming from the presence of two fluorine atoms bonded to a nitrogen atom, make it a valuable intermediate in the synthesis of various nitrogen-fluorine compounds. This technical guide provides an in-depth overview of **difluoroamine**, encompassing its fundamental properties, detailed synthesis protocols, reactivity, and safety considerations. The information is presented to be a valuable resource for scientists working with or considering the use of this versatile molecule.

Introduction

Difluoroamine is the simplest difluoro-substituted amine, with the chemical formula HNF_2 .^{[1][2]} It is a colorless gas under standard conditions and is known for its high reactivity and potential as an energetic material.^{[3][4]} The presence of the highly electronegative fluorine atoms significantly influences the electronic structure and reactivity of the amino group, making it a unique building block in synthetic chemistry. This guide aims to provide a comprehensive technical overview for researchers, covering its chemical and physical properties, detailed synthesis methodologies, and key reaction pathways.

Core Properties of Difluoroamine

A summary of the key physical and chemical properties of **difluoroamine** is presented in the table below, providing a quick reference for researchers.

Property	Value	Reference
CAS Number	10405-27-3	[1] [2]
Molecular Formula	F ₂ HN	[1] [3]
Molecular Weight	53.0114 g/mol	[1]
Appearance	Colorless gas	[4]
Boiling Point	-23 °C	[3]
Density (Predicted)	1.098 ± 0.06 g/cm ³	[3]
InChI	InChI=1S/F2HN/c1-3-2/h3H	[1]
InChIKey	ULFHSQLFQYTZLS- UHFFFAOYSA-N	[1]
Canonical SMILES	N(F)F	[2]

Synthesis of Difluoroamine: Experimental Protocols

The synthesis of **difluoroamine** requires careful handling of hazardous materials and should only be attempted by experienced chemists in a well-equipped laboratory. Several methods have been reported for its preparation, with the choice of method often depending on the availability of starting materials and the desired scale of production.

Hydrolysis of N,N-Difluorourea

This method provides an alternative to the direct use of elemental fluorine in the final step.

Reaction: CO(NH₂)₂ + 2F₂ → CO(NF₂)₂ + 2H₂ CO(NF₂)₂ + H₂SO₄ (conc.) → HNF₂ + other byproducts

Experimental Protocol:

- Caution: N,N-Difluorourea is a hazardous material. All manipulations should be carried out in a certified chemical fume hood with appropriate personal protective equipment.
- In a reaction flask equipped with a magnetic stirrer and a condenser, carefully add concentrated sulfuric acid to N,N-difluorourea.
- The mixture is gently heated. The hydrolysis reaction generates **difluoroamine** along with other byproducts.[\[1\]](#)
- The gaseous **difluoroamine** is then passed through a series of traps to purify it from byproducts. A common method involves a cold trap (e.g., using a dry ice/acetone bath) to condense the **difluoroamine**.
- The collected **difluoroamine** should be stored at low temperatures and handled with extreme care due to its instability.

From Tetrafluorohydrazine and Thiophenol

This route offers a potentially cleaner reaction with fewer byproducts.



Experimental Protocol:

- Caution: Tetrafluorohydrazine is a toxic and reactive gas. This procedure must be conducted in a high-integrity vacuum line within a fume hood.
- An evacuated glass bulb is charged with tetrafluorohydrazine gas and thiophenol vapor.[\[1\]](#)
- The bulb is gently heated to initiate the reaction.
- The volatile **difluoroamine** product is separated from the less volatile diphenyl disulfide byproduct by fractional condensation or distillation under vacuum.
- The purified **difluoroamine** is collected in a cold trap.

Reactivity and Synthetic Applications

Difluoroamine is a versatile reagent in organic synthesis, primarily used for the introduction of the difluoroamino ($-\text{NF}_2$) group into molecules.

Deamination of Primary Amines

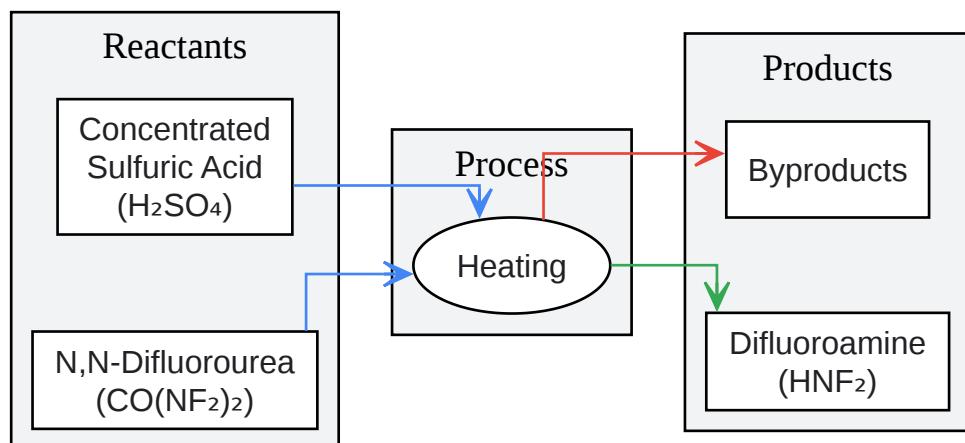
Difluoroamine can react with primary amines, leading to their deamination. This reaction is a useful transformation in organic synthesis.

Addition to Alkenes

Difluoroamine can undergo addition reactions with alkenes, providing a route to vicinal difluoroamino-substituted alkanes. The reaction mechanism is believed to proceed through a radical or electrophilic addition pathway, depending on the reaction conditions.

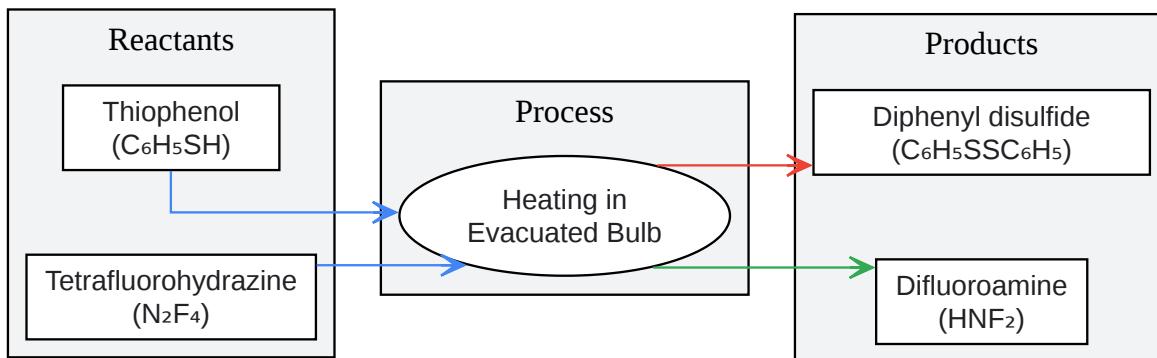
Signaling Pathways and Logical Relationships

The following diagrams illustrate key synthesis pathways for **difluoroamine**.



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Caption: Synthesis of **Difluoroamine** via Hydrolysis of N,N-Difluorourea.

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Caption: Synthesis of **Difluoroamine** from Tetrafluorohydrazine and Thiophenol.

Safety and Handling

Difluoroamine is a hazardous and shock-sensitive explosive.^[3] All manipulations must be conducted with extreme caution in a well-ventilated fume hood, behind a safety shield. Appropriate personal protective equipment (PPE), including safety glasses, a face shield, and flame-resistant gloves, must be worn at all times. Reactions involving **difluoroamine** should be carried out on a small scale, and the compound should be stored at low temperatures to minimize the risk of decomposition.

Conclusion

Difluoroamine is a highly reactive molecule with significant potential in synthetic chemistry. This guide has provided a comprehensive overview of its properties, synthesis, and reactivity to aid researchers in its safe and effective use. The detailed experimental protocols and safety information are intended to be a valuable resource for the scientific community, fostering further exploration of the chemistry and applications of this intriguing compound. Careful planning and strict adherence to safety protocols are paramount when working with this energetic material.

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